

# Triisononanoin: A Comprehensive Technical Review

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Compound of Interest		
Compound Name:	Triisononanoin	
Cat. No.:	B1632803	Get Quote

CAS Number: 56554-53-1

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Triisononanoin**, identified by CAS number 56554-53-1, is a triester of glycerin and isononanoic acid.[1][2] This synthetic triglyceride is a clear, odorless liquid primarily utilized in the cosmetics and personal care industries as a skin conditioning agent, emollient, solvent, and viscosity controller.[1][3][4] Its excellent thermal stability and low volatility also lend it to applications as a synthetic base oil in lubricants.[5] This technical guide provides a comprehensive overview of **Triisononanoin**, including its chemical and physical properties, synthesis, applications, and a detailed summary of its toxicological data. Experimental protocols for key safety assessments are detailed, and logical workflows are visualized to support research and development activities.

## **Chemical and Physical Properties**

**Triisononanoin** is characterized by its well-defined chemical and physical properties, which are summarized in the table below. These properties make it a versatile ingredient in various formulations.



Property	Value	Reference
Molecular Formula	C30H56O6	[6]
Molecular Weight	512.8 g/mol	[6]
IUPAC Name	Propane-1,2,3-triyl 3,5,5-trimethylhexanoate	[7][8]
Synonyms	Glyceryl triisononanoate, Isodragol, Propane-1,2,3-triyl tris(3,5,5-trimethylhexanoate)	[6]
Appearance	Clear, odorless liquid	[1]
Boiling Point	516.00 to 517.00 °C @ 760.00 mm Hg (estimated)	[9]
Flash Point	409.00 °F (209.30 °C) (estimated)	[9]
Solubility	Soluble in alcohol; Insoluble in water (1.344e-006 mg/L @ 25 °C estimated)	[9]
logP (o/w)	9.685 (estimated)	[9]

# **Synthesis**

**Triisononanoin** is synthesized through a chemical process known as esterification. This reaction involves the combination of glycerin (a trihydroxy alcohol) with isononanoic acid (a branched-chain fatty acid) under controlled conditions.[1] The resulting ester is a stable compound that is readily incorporated into various formulations.[1]



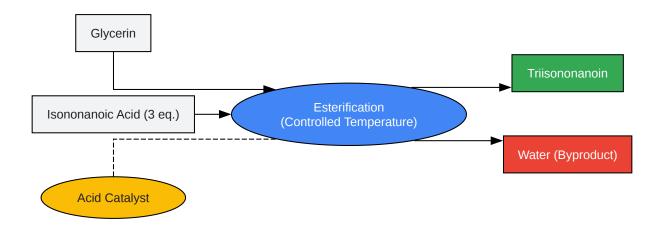


Figure 1: Synthesis of Triisononanoin via Esterification.

## **Applications**

The primary applications of **Triisononanoin** are in the cosmetics and personal care industries, with some use in industrial lubricants.

## **Cosmetic and Personal Care Applications**

In cosmetic formulations, Triisononanoin serves several functions:

- Skin Conditioning Agent: It helps to maintain the skin in good condition by acting as an emollient, keeping the skin soft, smooth, and hydrated.[1][3] It forms a thin, non-greasy layer on the skin's surface that helps to lock in moisture, which is particularly beneficial for dry or sensitive skin.[1]
- Viscosity Controlling Agent: It is used to adjust the thickness of cosmetic products, ensuring creams and lotions have the desired consistency for application.[1][3]
- Solvent: It can be used as a solvent for other ingredients in a formulation.[4]

**Triisononanoin** is found in a variety of products, including makeup, creams, lotions, deodorants, and sunscreen products.[10]



## **Industrial Applications**

Due to its excellent thermal stability and low volatility, **Triisononanoin** is used as a synthetic base oil in high-performance lubricants, such as engine oils, compressor oils, and hydraulic fluids.[5]

## **Toxicological Profile and Safety Assessment**

The safety of **Triisononanoin** has been evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe as used in cosmetic products.[10]

**Summary of Toxicological Data** 

Endpoint	Result	Species	Reference
Acute Oral Toxicity	LD50 > 5 g/kg	Rat	[11]
Acute Dermal Toxicity	LD50 > 2 g/kg	Rat	[11]
Skin Irritation	Predicted to be non- irritating	In vitro (EpiSkin™)	[11]
Skin Sensitization	Negative at 25% and 50%, Positive at 100%	Mouse (LLNA)	[11]
Ocular Irritation	At most, mildly irritating	Rabbit	[12]
Genotoxicity	Negative in a number of in vitro and in vivo assay systems	N/A	[10]

### Metabolism

Metabolism data indicate that glyceryl triesters like **Triisononanoin** follow the same metabolic pathways as dietary fats.[10] They are hydrolyzed into monoglycerides, free fatty acids, and glycerol, which are then absorbed and metabolized.[10]

# **Experimental Protocols**



Detailed methodologies for key toxicological assessments are crucial for the evaluation of cosmetic ingredients. The following are generalized protocols based on standard regulatory guidelines.

# In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (e.g., EpiSkin™)

This protocol is based on the OECD Test Guideline 439.



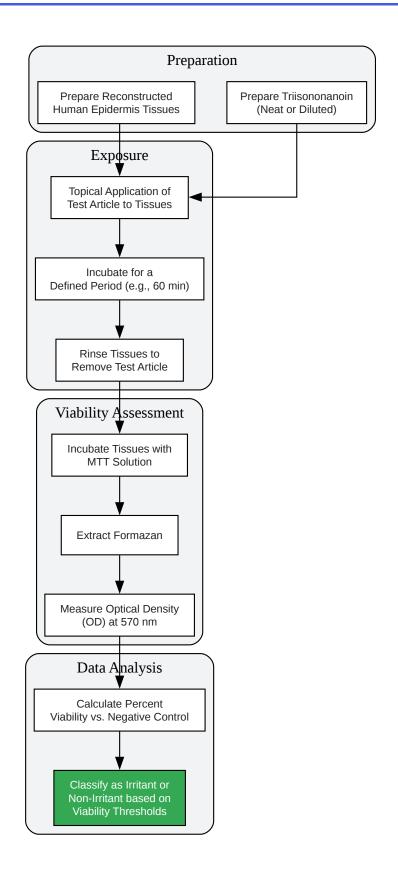


Figure 2: Workflow for In Vitro Skin Irritation Testing.



## Local Lymph Node Assay (LLNA) for Skin Sensitization

This protocol is based on the OECD Test Guideline 429.

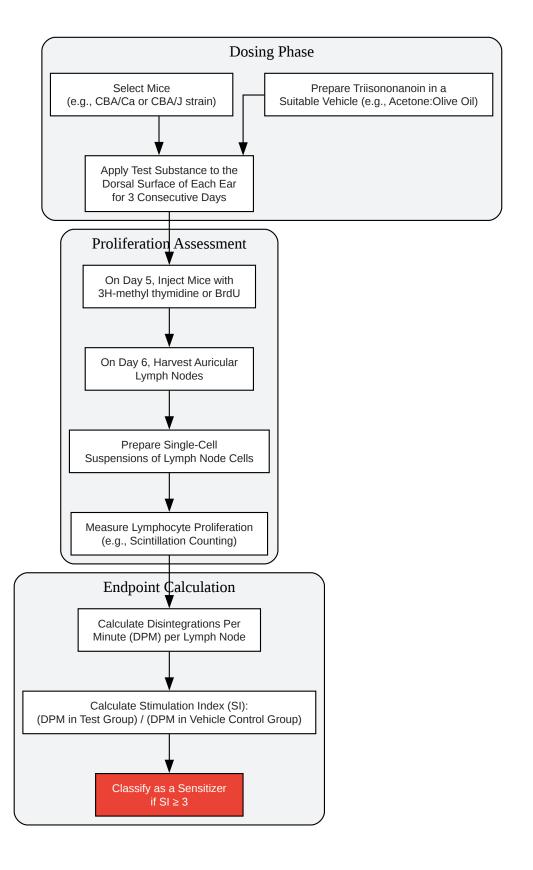




Figure 3: Experimental Workflow for the Local Lymph Node Assay.

## **Logical Workflow for Cosmetic Formulation**

The incorporation of **Triisononanoin** into a cosmetic product follows a structured development process.



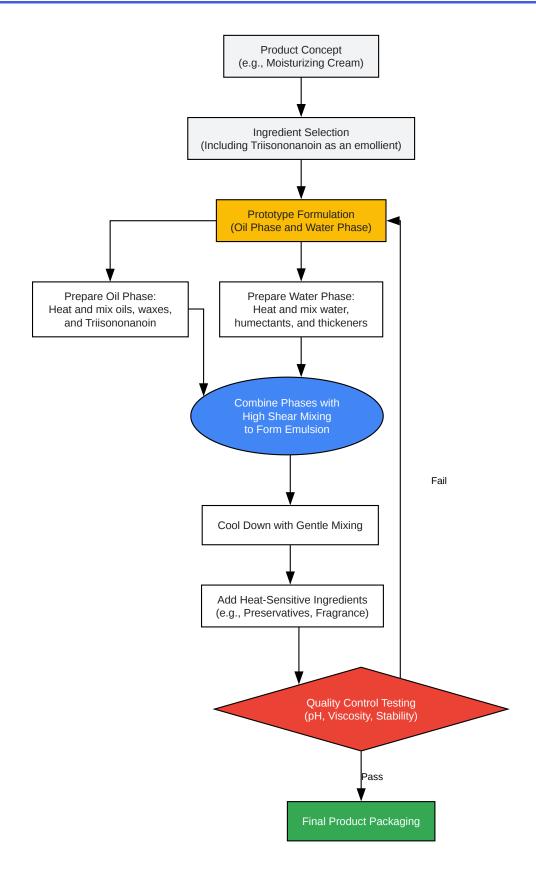


Figure 4: Generalized Workflow for Cosmetic Formulation.



### Conclusion

**Triisononanoin** (CAS 56554-53-1) is a well-characterized synthetic triglyceride with a primary role in the cosmetics industry as a multifunctional ingredient that enhances product texture and skin feel. Its toxicological profile is well-documented, indicating a high degree of safety for its intended use. The information and workflows provided in this guide offer a technical foundation for researchers and formulators working with this versatile emollient. While its current applications are not in the pharmaceutical space, its properties as a stable, non-irritating vehicle could be of interest for topical drug delivery systems.

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